

3,4-Diaminobenzenesulfonic acid molecular weight

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Compound of Interest

Compound Name: 3,4-Diaminobenzenesulfonic acid

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An In-depth Technical Guide to 3,4-Diaminobenzenesulfonic Acid

This technical guide provides a comprehensive overview of **3,4-Diaminobenzenesulfonic acid**, a significant organic synthetic reagent.^{[1][2]} It is intended for researchers, scientists, and professionals in drug development and chemical synthesis. This document details the physicochemical properties, synthesis protocols, and key applications of this compound.

Physicochemical Properties

3,4-Diaminobenzenesulfonic acid is an aromatic sulfonic acid that presents as a white to light yellow crystalline solid.^[3] Its solubility in water is a notable characteristic, attributed to the presence of the sulfonic acid group.^[3]

Quantitative Data Summary

The following table summarizes the key quantitative properties of **3,4-Diaminobenzenesulfonic acid**.

Property	Value	Source
Molecular Weight	188.21 g/mol	PubChem[4]
188.20 g/mol	Santa Cruz Biotechnology[5], ChemScene[6]	PubChem[4], Santa Cruz Biotechnology[5]
188.2 g/mol	ChemicalBook[1][2]	
Molecular Formula	C ₆ H ₈ N ₂ O ₃ S	
CAS Number	7474-78-4	PubChem[4], Santa Cruz Biotechnology[5]
Density	1.611 g/cm ³	ChemSrc[7]
0.936 g/mL at 25 °C (lit.)	ChemicalBook[1][2]	ChemicalBook[1][2][7], Sigma- Aldrich
Boiling Point	178-179 °C at 3 mm Hg (lit.)	
Melting Point	-12 °C	
Flash Point	>230 °F	ChemSrc[7], ChemicalBook[2]
Refractive Index	n _{20/D} 1.441 (lit.)	ChemicalBook[1][2][7]
pKa	-0.52±0.50 (Predicted)	ChemicalBook[2]
Storage Temperature	Room Temperature, sealed in dry, dark place	ChemicalBook[2], Sigma- Aldrich

Experimental Protocols

Synthesis of 3,4-Diaminobenzenesulfonic Acid from o-Phenylenediamine

A common method for the synthesis of **3,4-Diaminobenzenesulfonic acid** involves the sulfonation of o-phenylenediamine.[1][2]

Materials:

- 1,2-diaminobenzene (o-phenylenediamine)
- 95-97% Sulfuric acid

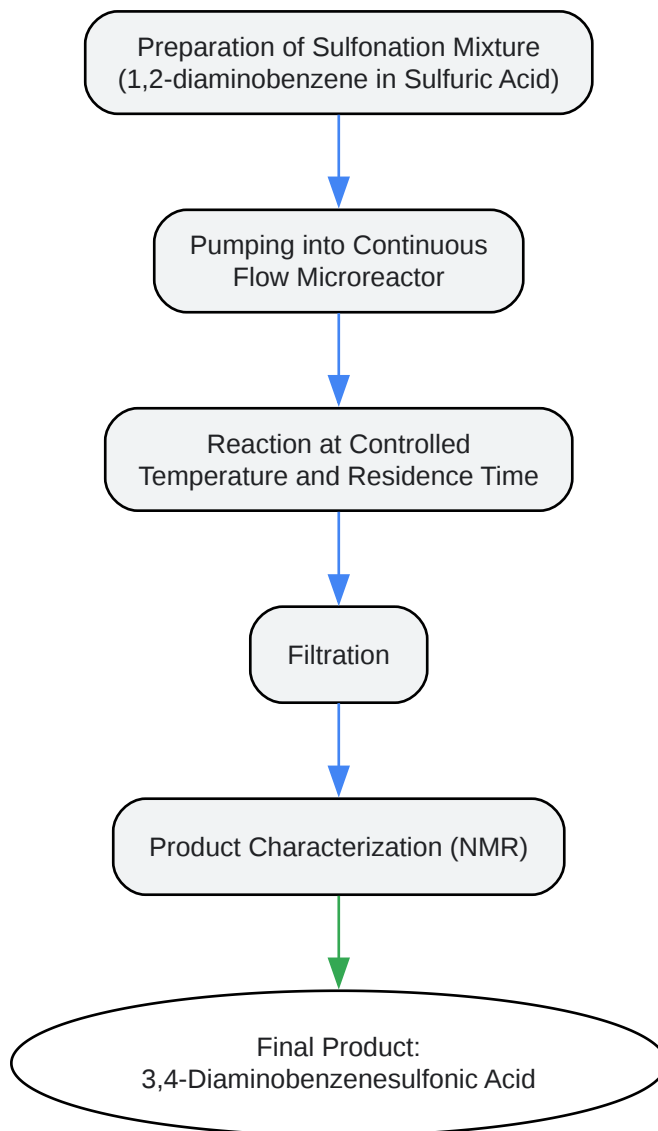
Procedure:

- A sulfonation mixture is prepared by dissolving 160 g (1.48 mol) of 1,2-diaminobenzene in 800 g (435 mL; 8.16 mol) of 95-97% sulfuric acid.[\[1\]](#)[\[2\]](#)
- The resulting mixture is then pumped into a continuous flow microreactor for the reaction to proceed.[\[1\]](#)[\[2\]](#)
- The reaction temperature and residence time are controlled to influence the product yield. For example, a yield of 80% is achieved at a reaction temperature of 160 °C for 25 minutes. [\[1\]](#)[\[2\]](#) At 180 °C, the yield increases with residence time: 89% for 5 minutes, 90% for 10 minutes, and 100% for 25 minutes.[\[1\]](#)[\[2\]](#)
- Following the reaction, the product is filtered.[\[1\]](#)[\[2\]](#)
- The resulting white product is then characterized, typically by nuclear magnetic resonance (NMR) spectroscopy, to confirm the formation of **3,4-diaminobenzenesulfonic acid** and to check for the presence of any isomers or impurities.[\[1\]](#)[\[2\]](#)

Visualized Experimental Workflow: Synthesis of 3,4-Diaminobenzenesulfonic Acid

The following diagram illustrates the workflow for the synthesis of **3,4-Diaminobenzenesulfonic acid**.

Synthesis Workflow of 3,4-Diaminobenzenesulfonic Acid



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Caption: Synthesis workflow for **3,4-Diaminobenzenesulfonic acid**.

Applications

3,4-Diaminobenzenesulfonic acid serves as a versatile building block in organic synthesis.^[3]

It is primarily utilized in the manufacturing of azo dyes and as a reagent in various chemical

analyses, notably for the determination of nitrite and nitrate ions.[3] Its chemical structure also lends itself to applications in the pharmaceutical industry and as an intermediate in the production of other chemical compounds.[3]

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References

- 1. 3,4-Diaminobenzenesulfonic acid | 7474-78-4 [chemicalbook.com]
- 2. 3,4-Diaminobenzenesulfonic acid CAS#: 7474-78-4 [m.chemicalbook.com]
- 3. CAS 7474-78-4: 3,4-Diaminobenzenesulfonic acid [cymitquimica.com]
- 4. Benzenesulfonic acid, 3,4-diamino- | C₆H₈N₂O₃S | CID 81986 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. scbt.com [scbt.com]
- 6. chemscene.com [chemscene.com]
- 7. 3,4-Diaminobenzenesulfonic acid | CAS#:7474-78-4 | Chemsrce [chemsrc.com]
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